

Personal protective equipment for handling Murrangatin diacetate

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Compound of Interest

Compound Name: Murrangatin diacetate

Cat. No.: B14794816

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Essential Safety and Handling Guide for Murrangatin Diacetate

This guide provides comprehensive safety and logistical information for the handling and disposal of **Murrangatin diacetate**, tailored for researchers, scientists, and drug development professionals. Following these procedures is crucial for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Murrangatin diacetate** to minimize exposure and ensure personal safety.^[1]

Table 1: Personal Protective Equipment for **Murrangatin Diacetate**

Protection Type	Required Equipment	Specifications and Purpose
Respiratory Protection	Dust respirator	To be used to prevent inhalation of the powder form of the compound. Ensure compliance with local and national regulations. [1]
Hand Protection	Protective gloves	Chemical-resistant gloves are required to prevent skin contact. [1]
Eye Protection	Safety glasses and chemical goggles	Safety glasses should be worn at all times. Chemical goggles are necessary when there is a risk of splashing. [1]
Skin and Body Protection	Protective clothing	Wear appropriate protective clothing and a lab coat to prevent skin exposure. [1]

Handling Procedures

Adherence to proper handling procedures is critical to minimize the risk of exposure.

- Engineering Controls: Whenever possible, handle **Murrangatin diacetate** in a laboratory fume hood.[\[1\]](#) Use adequate general or local exhaust ventilation to keep airborne concentrations to a minimum.[\[1\]](#)
- General Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#) Remove any contaminated clothing and wash it before reuse.[\[1\]](#)
- Precautionary Measures: Avoid contact with eyes, skin, and clothing.[\[1\]](#) Take measures to prevent ingestion and inhalation of the substance.[\[1\]](#) Keep the compound away from sources of ignition.[\[1\]](#) It is also important to avoid prolonged or repeated exposure.[\[1\]](#)

Storage Requirements

Proper storage is essential to maintain the integrity of **Murrangatin diacetate** and to prevent accidental exposure.

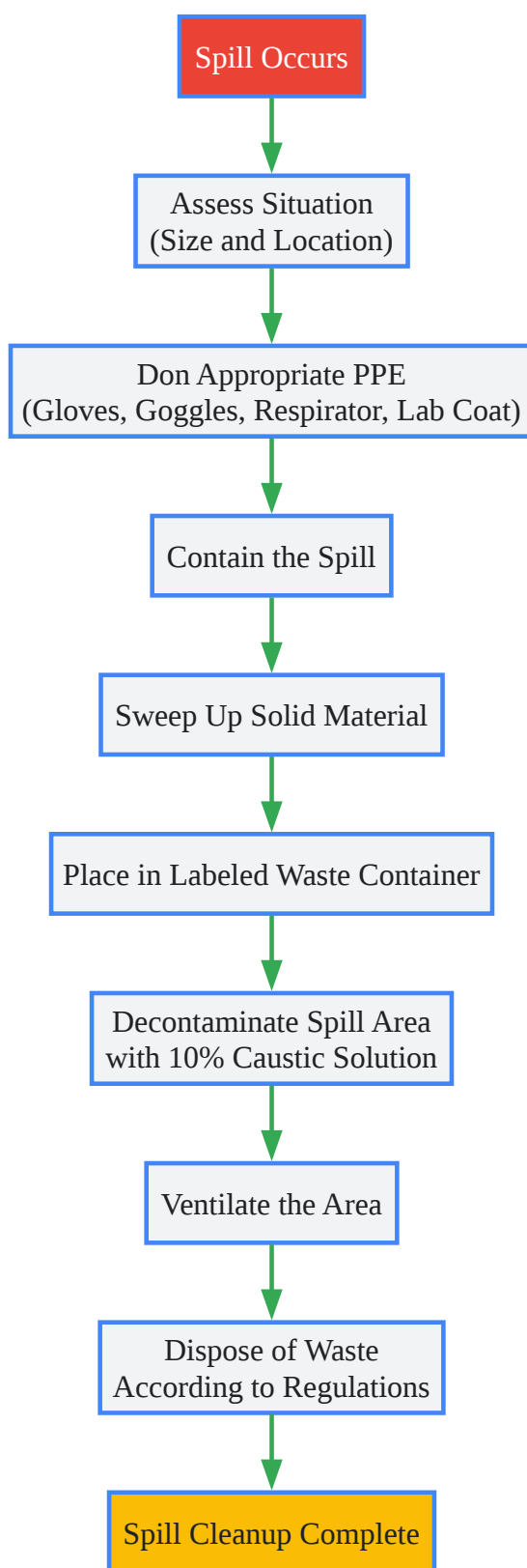
- Container: Store in a well-closed container.[\[1\]](#)
- Environmental Conditions: The storage area should be protected from air and light.[\[1\]](#)
- Temperature: It is recommended to refrigerate or freeze the compound at a temperature of 2-8°C.[\[1\]](#)

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action must be taken.

In case of a spill, follow these steps:

- Evacuate the immediate area if necessary.
- Ensure you are wearing the appropriate personal protective equipment as outlined in Table 1 before attempting to clean the spill.[\[1\]](#)
- Carefully sweep up the spilled solid material.[\[1\]](#)
- Place the swept-up material into a suitable container for disposal.[\[1\]](#)
- Decontaminate the spill site with a 10% caustic solution.[\[1\]](#)
- Ventilate the area until the disposal and cleanup are complete.[\[1\]](#)



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Workflow for **Murrangatin Diacetate** Spill Cleanup.

Table 2: First Aid for **Murrangatin Diacetate** Exposure^[1]

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Consult a doctor.
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Consult a doctor.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Consult a doctor.
Inhalation	Remove the person from exposure and move them to fresh air immediately. Consult a doctor.

Disposal Plan

Dispose of **Murrangatin diacetate** in a manner that is consistent with federal, state, and local regulations.^[1] It is recommended to consult your institution's environmental health and safety office for specific guidance on chemical waste disposal.

Chemical and Physical Properties

Table 3: Properties of **Murrangatin Diacetate**

Property	Value
Molecular Formula	C19H20O7[1]
Molecular Weight	360.4 g/mol [1]
CAS Number	51650-59-0[1]
Purity	>=98%[1]
Appearance	No data available
Solubility	No data available
Boiling Point	No data available
Melting Point	No data available

Toxicological Information

There is currently no data available regarding the acute toxicity, skin corrosion or irritation, serious eye damage or irritation, germ cell mutagenicity, or carcinogenicity of **Murrangatin diacetate**.^[1] Due to the lack of toxicological data, it is crucial to handle this compound with care and to avoid all direct contact.

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References

- 1. chemfaces.com [chemfaces.com]
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